

# Technical Guide: Solubility Profile of Methomyl-d3 in Organic Solvents

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## Compound of Interest

Compound Name: Methomyl-d3

Cat. No.: B1676398

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This technical guide provides a comprehensive overview of the solubility of **Methomyl-d3** in various organic solvents. The information herein is intended to support research, analytical method development, and formulation activities.

## Introduction to Methomyl-d3

**Methomyl-d3** is the deuterated form of Methomyl, a broad-spectrum carbamate insecticide. In analytical chemistry, **Methomyl-d3** serves as a crucial internal standard for the accurate quantification of Methomyl in various matrices using gas chromatography (GC) or liquid chromatography-mass spectrometry (LC-MS).<sup>[1]</sup> Its physical and chemical properties are nearly identical to those of Methomyl, with the primary difference being the isotopic labeling which allows for its differentiation in mass spectrometric analysis.

## Physical and Chemical Properties of Methomyl-d3

A summary of the key physical and chemical properties of **Methomyl-d3** is presented below.

Property	Value
CAS Number	1398109-07-3[1][2][3][4]
Molecular Formula	C <sub>5</sub> H <sub>7</sub> D <sub>3</sub> N <sub>2</sub> O <sub>2</sub> S[1][4]
Molecular Weight	165.23 g/mol [3][4][5]
Physical State	White crystalline solid[1][2]
Melting Point	78 - 79 °C[2]
Odor	Slight sulfurous[2]

## Solubility Profile

Quantitative solubility data for **Methomyl-d3** is not readily available in published literature. However, the solubility of its non-deuterated counterpart, Methomyl, is well-documented and is expected to be a very close approximation for **Methomyl-d3** due to their structural similarity.

Qualitative Solubility of **Methomyl-d3**:

- Chloroform: Slightly soluble[1][4]
- Methanol: Slightly soluble[1][4]

Quantitative Solubility of Methomyl (as a proxy for **Methomyl-d3**):

The following table summarizes the solubility of Methomyl in various organic solvents.

Solvent	Solubility (g/L)
Methanol	1000[6]
Acetone	720[6]
Ethanol	420[6]
Isopropanol	220[6]
Toluene	30[6]

# Experimental Protocol for Solubility Determination (Shake-Flask Method)

The shake-flask method is a widely recognized and robust technique for determining the equilibrium solubility of a compound in a given solvent.<sup>[7]</sup>

## I. Materials and Equipment

- **Methomyl-d3** (analytical standard)
- Organic solvent of interest (HPLC grade or equivalent)
- Analytical balance
- Glass vials with screw caps
- Constant temperature shaker or incubator
- Centrifuge
- Syringe filters (e.g., 0.22  $\mu\text{m}$  PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)

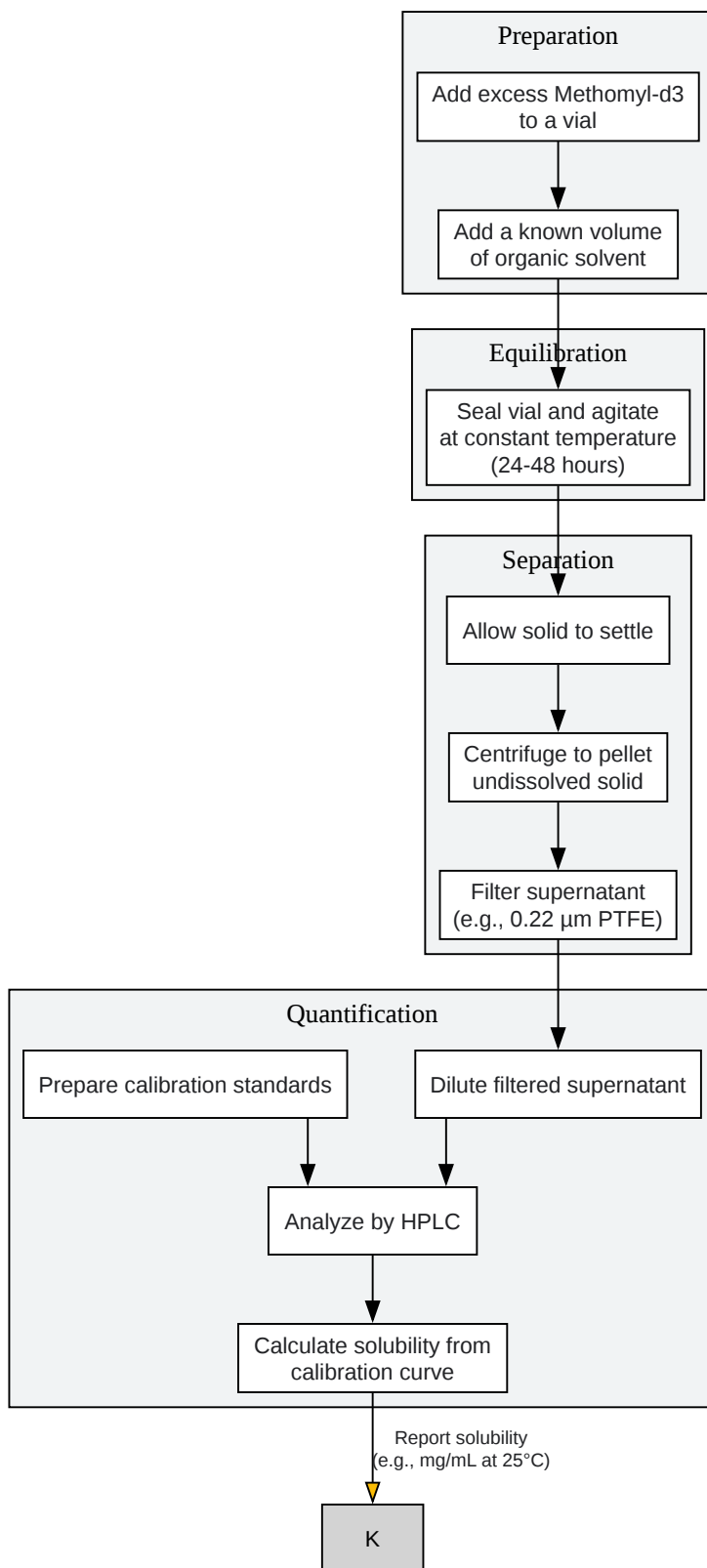
## II. Procedure

- Preparation of a Saturated Solution:
  - Add an excess amount of **Methomyl-d3** to a glass vial. The excess solid should be visually apparent.
  - Add a known volume of the organic solvent to the vial.
- Equilibration:
  - Seal the vial tightly to prevent solvent evaporation.

- Place the vial in a constant temperature shaker set to a specific temperature (e.g., 25 °C).
- Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
  - After equilibration, allow the vial to stand at the same constant temperature to let the undissolved solid settle.
  - Centrifuge the vial to further facilitate the separation of the solid from the supernatant.
  - Carefully withdraw a known volume of the clear supernatant using a syringe and filter it through a syringe filter into a clean vial. This step is crucial to remove any remaining solid particles.
- Quantification of Solute:
  - Prepare a series of standard solutions of **Methomyl-d3** of known concentrations in the same solvent.
  - Generate a calibration curve by analyzing the standard solutions using a validated HPLC method.
  - Dilute the filtered supernatant with a known volume of the solvent to bring its concentration within the range of the calibration curve.
  - Analyze the diluted sample using the same HPLC method and determine the concentration of **Methomyl-d3** from the calibration curve.
- Data Reporting:
  - Calculate the solubility by taking into account the dilution factor.
  - The solubility is typically reported in mg/mL or g/L at the specified temperature.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **Methomyl-d3**.



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Caption: Workflow for determining solubility using the shake-flask method.

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